

Application Notes and Protocols for Thymolphthalein Monophosphate Assay in Serum

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Compound of Interest

Compound Name: *Thymolphthalein*

Cat. No.: *B086794*

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This document provides a detailed protocol for the determination of alkaline phosphatase (ALP) activity in serum using **thymolphthalein** monophosphate (TMP) as a substrate. This colorimetric assay offers excellent linearity, high precision, and a short incubation time.

Principle of the Assay

Alkaline phosphatase present in the serum sample hydrolyzes **thymolphthalein** monophosphate at an alkaline pH, releasing free **thymolphthalein**. The enzymatic reaction is then stopped, and the color is developed by adding a solution that raises the pH. In this highly alkaline environment, the liberated **thymolphthalein** produces a distinct blue color. The intensity of this color, measured spectrophotometrically at 590 nm, is directly proportional to the ALP activity in the sample.^{[1][2][3]}

Data Summary

The following table summarizes key quantitative data for the **thymolphthalein** monophosphate assay for alkaline phosphatase.

Parameter	Value	Reference
Linearity	Up to 500 U/L	[2] [3]
Wavelength	590 nm (580 to 590 nm range acceptable)	
Incubation Time	10 minutes	
Incubation Temperature	37 °C	
Reference Values - Adults	13 to 43 U/L	
Reference Values - Children (up to 12 years)	56 to 156 U/L	

Note: It is recommended that each laboratory establish its own reference range.

Experimental Protocols

Reagent Preparation

- Concentrated Buffer (3.5 M 2-amino-2-methyl-1-propanol, pH 10.15):
 - Prepare a 3.5 M solution of 2-amino-2-methyl-1-propanol.
 - Adjust the pH to 10.15 at 25°C.
- Buffered Substrate:
 - Dissolve 0.3 g of sodium thymolphthalein monophosphate in approximately 85 ml of deionized water.
 - Add 10 ml of the concentrated buffer.
 - Dilute to a final volume of 100 ml with deionized water.
 - The final pH should be 10.15 at 25°C. This solution is stable for 2-3 weeks when stored refrigerated.
- Color Developer (0.09 M Na₂CO₃, 0.25 M NaOH):

- Dissolve sodium carbonate and sodium hydroxide in deionized water to achieve the final concentrations.
- This solution is stable for at least six months at room temperature.
- Magnesium Chloride Solution (0.3 M):
 - Dissolve 6.09 g of $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ in deionized water and dilute to 100 ml.
 - This solution is stable for at least six months when refrigerated.

Assay Procedure

- Sample Preparation: Use non-hemolyzed serum.
- Reaction Mixture: For each sample, blank, and standard, pipette 1.0 ml of the buffered substrate into a test tube.
- Incubation: Pre-incubate the tubes for 5 minutes at 37°C.
- Enzymatic Reaction:
 - To the 'Sample' and 'Standard' tubes, add 0.1 ml of serum or standard, respectively.
 - To the 'Blank' tube, add 0.1 ml of deionized water.
 - Mix gently and incubate for exactly 10 minutes at 37°C.
- Color Development:
 - After the 10-minute incubation, immediately add 5.0 ml of the color developer to each tube.
 - Stopper the tubes and mix by inversion.
- Measurement:
 - Read the absorbance of the 'Sample' and 'Standard' against the 'Blank' at 590 nm.

- The final color is stable for at least 2 hours.

Calculation of Results

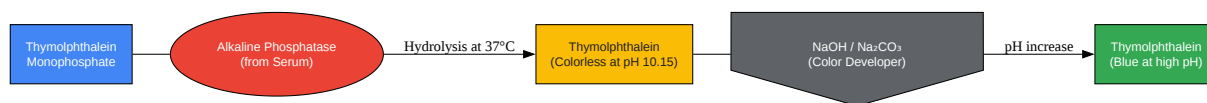
The alkaline phosphatase activity is calculated using the following formula:

ALP Activity (U/L) = (Absorbance of Sample / Absorbance of Standard) x Concentration of Standard

One unit of activity is defined as the amount of enzyme that hydrolyzes 1 μmol of **thymolphthalein** monophosphate per minute under the specified conditions.

Visualizations

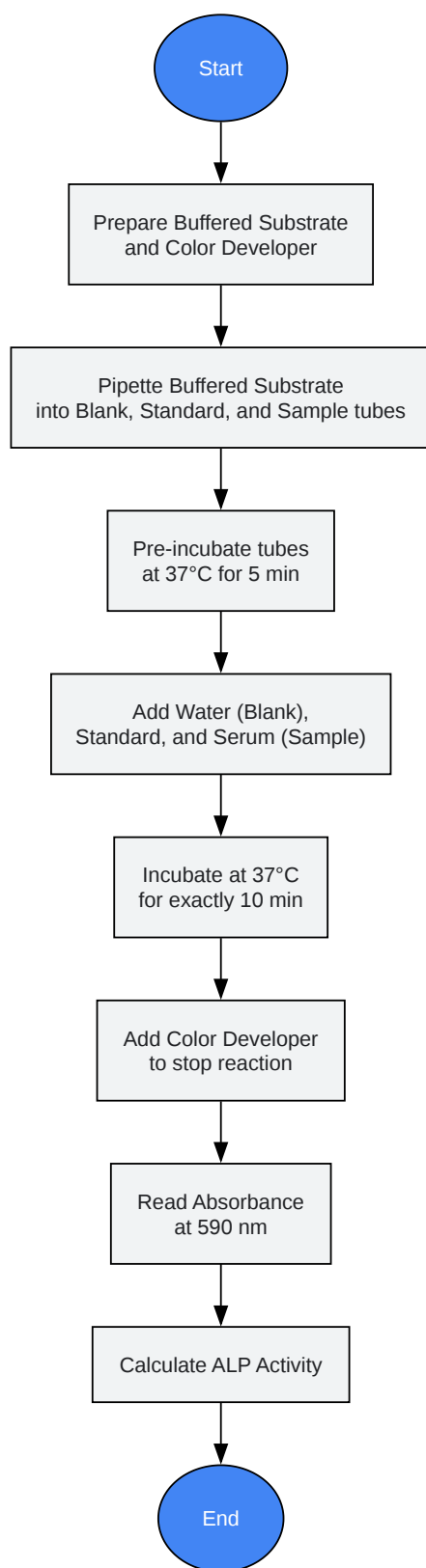
Signaling Pathway



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Caption: Enzymatic hydrolysis of **thymolphthalein** monophosphate by alkaline phosphatase.

Experimental Workflow



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Caption: Workflow for the **thymolphthalein** monophosphate assay of alkaline phosphatase.

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References

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